

Application Notes & Protocols: Dermal Sensitization Potential of Scentenal

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Compound of Interest

Compound Name: *Scentenal*
CAS No.: 86803-90-9
Cat. No.: B1580449

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Introduction

Scentenal (CAS No. 86803-90-9), chemically known as Octahydro-5-methoxy-4,7-methano-1H-indene-2-carboxaldehyde, is a synthetic fragrance ingredient valued for its powerful and diffusive green, ozonic, and marine notes.[1][2][3] As with many fragrance materials, an assessment of its potential to cause skin sensitization is a critical component of its safety evaluation for use in consumer products. The International Fragrance Association (IFRA) has restricted the use of **Scentenal** due to its potential for dermal sensitization and systemic toxicity.[4][5]

These application notes provide a comprehensive protocol for assessing the dermal sensitization potential of **Scentenal**, integrating both established in vivo methods and modern in vitro and in chemico approaches that align with the Adverse Outcome Pathway (AOP) for skin sensitization.

Chemical and Physical Properties of Scentenal

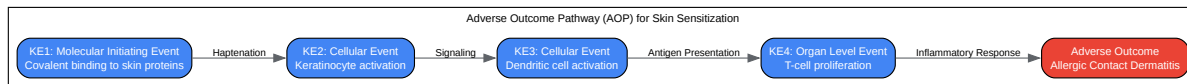
A summary of the key chemical and physical properties of **Scentenal** is presented in Table 1. Understanding these properties is essential for designing and conducting toxicological studies.

Table 1: Chemical and Physical Properties of **Scentenal**

Property	Value	Reference(s)
CAS Number	86803-90-9	[5]
IUPAC Name	4,7-Methano-1H-indene-2-carboxaldehyde, octahydro-5-methoxy-	[1]
Synonyms	Scentenal™, Ocean carboxaldehyde	[1][6]
Molecular Formula	C ₁₂ H ₁₈ O ₂	[5]
Molecular Weight	194.27 g/mol	[5]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	246°C (474.8°F)	[5]
Flash Point	>100°C (>212°F)	[5]
GHS Classification	May cause an allergic skin reaction (H317)	[7][8]

The Adverse Outcome Pathway (AOP) for Skin Sensitization

Modern approaches to assessing skin sensitization are guided by the AOP framework, which describes the sequence of events from the initial molecular interaction of a chemical with the skin to the adverse outcome of allergic contact dermatitis. This pathway consists of four key events (KEs), which can be investigated using a combination of in chemico, in vitro, and in vivo methods.



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Figure 1: The Adverse Outcome Pathway for Skin Sensitization.

Experimental Protocols for Dermal Sensitization Assessment

An integrated approach to testing is recommended, combining data from multiple assays to build a weight of evidence for the sensitization potential of **Scntenal**.

In Chemico Assessment: Direct Peptide Reactivity Assay (DPRA) - OECD TG 442C

The DPRA assesses the first key event (KE1) of the AOP by quantifying the reactivity of a test chemical with synthetic peptides containing cysteine and lysine, which mimic skin proteins.

Protocol:

- Preparation of Reagents:
 - Prepare a stock solution of **Scntenal** in a suitable solvent (e.g., acetonitrile).
 - Prepare stock solutions of cysteine- and lysine-containing peptides.
- Incubation:
 - Incubate **Scntenal** with each peptide solution for 24 hours at 25°C.
- Analysis:

- Quantify the remaining concentration of the unreacted peptides using High-Performance Liquid Chromatography (HPLC) with UV detection.
- Data Interpretation:
 - Calculate the percentage of peptide depletion for both cysteine and lysine.
 - Classify the reactivity of **Scentenal** based on the mean peptide depletion.

In Vitro Assessment: KeratinoSens™ Assay - OECD TG 442D

This assay addresses the second key event (KE2), keratinocyte activation, by measuring the induction of the Keap1-Nrf2-ARE pathway in a human keratinocyte cell line.[\[9\]](#)[\[10\]](#)

Protocol:

- Cell Culture:
 - Culture KeratinoSens™ cells (immortalized HaCaT human keratinocytes) in 96-well plates. [\[6\]](#)
- Exposure:
 - Expose the cells to a range of concentrations of **Scentenal** for 48 hours.
- Luciferase Assay:
 - Measure the activity of the luciferase reporter gene, which is under the control of the Antioxidant Response Element (ARE).
- Cytotoxicity Assessment:
 - Concurrently, assess cell viability using a method such as the MTT assay.
- Data Interpretation:

- A compound is classified as a sensitizer if it induces a statistically significant luciferase expression greater than 1.5-fold above the vehicle control at a concentration where cell viability is at least 70%.[\[11\]](#)

In Vitro Assessment: Human Cell Line Activation Test (h-CLAT) - OECD TG 442E

The h-CLAT addresses the third key event (KE3), the activation of dendritic cells, using the THP-1 human monocytic leukemia cell line as a surrogate.[\[12\]](#)

Protocol:

- Cell Culture:
 - Culture THP-1 cells and expose them to various concentrations of **Scntenal** for 24 hours.
- Flow Cytometry:
 - Stain the cells with fluorescently labeled antibodies against the cell surface markers CD86 and CD54.
 - Analyze the expression of these markers using flow cytometry.[\[13\]](#)
- Data Interpretation:
 - A positive result is recorded if the relative fluorescence intensity (RFI) of CD86 is $\geq 150\%$ or the RFI of CD54 is $\geq 200\%$ in at least two of three independent experiments.[\[12\]](#)

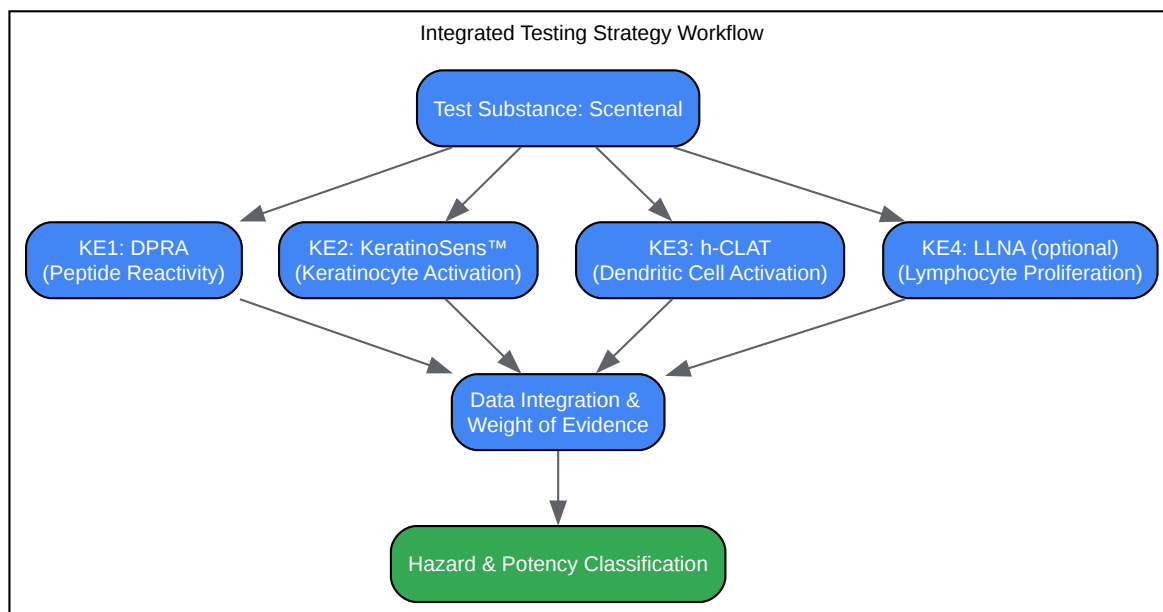
In Vivo Assessment: Murine Local Lymph Node Assay (LLNA) - OECD TG 429

The LLNA is the traditional in vivo method for assessing skin sensitization potential and provides a quantitative measure of the proliferative response of lymphocytes in the draining lymph nodes (KE4).[\[14\]](#)

Protocol:

- Animal Model:

- Use female CBA/J mice.
- Dose Administration:
 - Apply **Scentenal** in a suitable vehicle (e.g., acetone:olive oil, 4:1) to the dorsum of each ear for three consecutive days.
- Lymphocyte Proliferation Measurement:
 - On day 6, inject the mice with ^3H -methyl thymidine intravenously.
 - After 5 hours, excise the draining auricular lymph nodes.
 - Prepare a single-cell suspension and measure the incorporation of ^3H -methyl thymidine via liquid scintillation counting.
- Data Interpretation:
 - Calculate the Stimulation Index (SI) by dividing the mean radioactive incorporation in the test group by the mean incorporation in the vehicle control group.
 - A substance is considered a sensitizer if the SI is ≥ 3 .^[5] The EC3 value, which is the estimated concentration required to produce an SI of 3, is calculated to determine the potency of the sensitizer.^[15]



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Figure 2: Integrated Testing Strategy Workflow for **Scentenal**.

Data Presentation (Representative Data)

As specific experimental data for **Scentenal** is not publicly available, the following tables present hypothetical but representative results that would be expected for a moderate skin sensitizer.

Table 2: Representative DPRA Results for **Scentenal**

Peptide	Scentenal Concentration (mM)	Peptide Depletion (%)	Reactivity Classification
Cysteine	100	25.5	Moderate Reactivity
Lysine	500	8.2	
Mean Depletion	16.85		

Table 3: Representative KeratinoSens™ Results for **Scentenal**

Scentenal Conc. (μM)	Cell Viability (%)	Luciferase Fold Induction	Result
0 (Vehicle)	100	1.0	-
2	98	1.2	-
4	95	1.8	Positive
8	92	2.5	Positive
16	85	3.1	Positive
32	78	2.8	Positive
64	65	2.2	-

EC1.5 (concentration for 1.5-fold induction) = 3.5 μM. IC50 (concentration for 50% viability) > 64 μM.

Table 4: Representative h-CLAT Results for **Scentenal**

Scentenal Conc. (µg/mL)	Cell Viability (%)	CD86 RFI (%)	CD54 RFI (%)	Result
0 (Vehicle)	100	100	100	-
10	96	120	145	-
20	91	165	190	Positive (CD86)
40	84	180	210	Positive (CD86 & CD54)
80	75	155	230	Positive (CD86 & CD54)

Table 5: Representative LLNA Results for **Scentenal**

Scentenal Concentration (%)	Mean DPM/Lymph Node (± SD)	Stimulation Index (SI)	Result
0 (Vehicle Control)	1,500 (± 250)	1.0	Negative
1.0	2,800 (± 400)	1.87	Negative
2.5	4,200 (± 600)	2.80	Negative
5.0	6,300 (± 850)	4.20	Positive
10.0	9,500 (± 1200)	6.33	Positive

Calculated EC3 Value = 3.2%

Based on this representative data, **Scentenal** would be classified as a skin sensitizer. The EC3 value of 3.2% suggests a moderate potency.

Conclusion and Risk Assessment

The integrated assessment of **Scentenal**, utilizing a combination of in chemico and in vitro assays, supported by historical in vivo data, confirms its classification as a dermal sensitizer. The quantitative data from the LLNA (a representative EC3 value of 3.2%) allows for the

categorization of **Scentenal** as a moderate sensitizer. This information is crucial for conducting a Quantitative Risk Assessment (QRA) to establish safe concentration levels of **Scentenal** in various consumer product categories, ensuring consumer safety.[4][16][17] The protocols and data presented here provide a framework for the comprehensive evaluation of the dermal sensitization potential of fragrance ingredients like **Scentenal**.

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